

An In-depth Technical Guide on the Physicochemical Properties of Docusate Aluminum

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Compound of Interest

Compound Name: *Docusate aluminum*

Cat. No.: *B15177027*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **docusate aluminum**. Due to the limited availability of specific experimental data for **docusate aluminum**, this guide leverages data from the well-characterized docusate sodium salt to describe the properties of the active docusate anion. Inferences on the properties of **docusate aluminum** are made based on the general characteristics of aluminum salts.

Chemical Identity and Structure

Docusate aluminum is the aluminum salt of docusate, also known as dioctyl sulfosuccinate. The docusate anion is the active moiety responsible for the therapeutic effect.

- IUPAC Name: aluminum 1,4-bis(2-ethylhexoxy)-1,4-dioxobutane-2-sulfonate
- CAS Number: 15968-85-1[1][2]
- Chemical Formula: $C_{60}H_{111}AlO_{21}S_3$
- Molecular Weight: 1293.6 g/mol (Anhydrous)

The structure of the docusate anion consists of a sulfosuccinic acid core esterified with two 2-ethylhexyl alcohol molecules. This amphiphilic structure, with a polar sulfonate head and nonpolar hydrocarbon tails, is central to its surfactant properties.

Physicochemical Properties

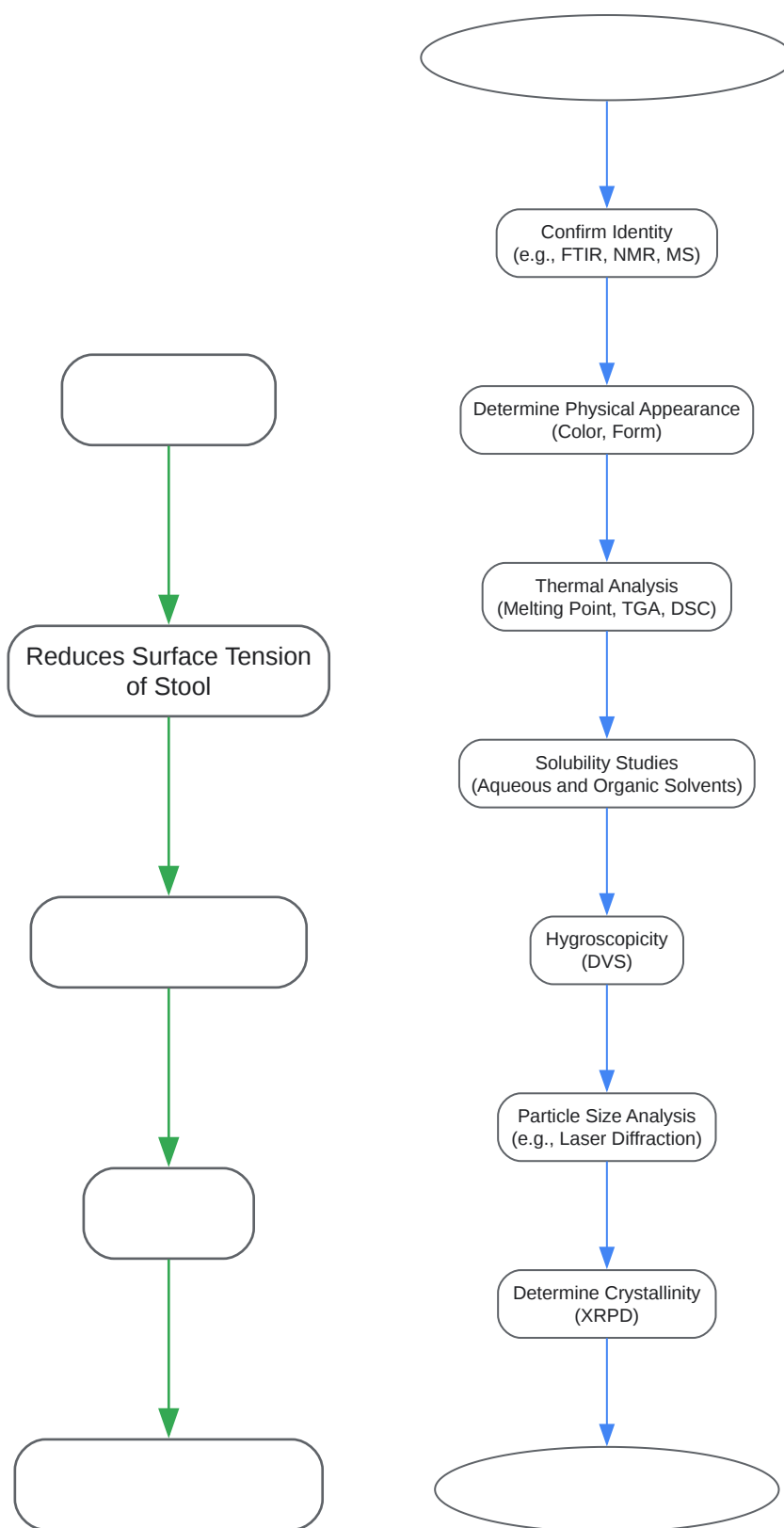
The following table summarizes the known and inferred physicochemical properties of **docusate aluminum**. Data for docusate sodium is included for comparison and as a reference for the properties of the docusate anion.

Property	Docusate Sodium	Docusate Aluminum (Inferred/General)
Appearance	White to off-white, waxy solid[2]	Likely a white to off-white powder or solid. Aluminum salts of organic acids are typically solids at room temperature.
Melting Point	173-179 °C[3]	Expected to be significantly higher than docusate sodium and may decompose before melting. Aluminum salts generally have higher melting points than their corresponding sodium salts due to the trivalent nature and stronger ionic bonding of the aluminum cation.
Solubility	Water: 14 g/L at 25 °C[3]Ethanol: 1:30[3]Chloroform: 1:1[3]Ether: 1:1[3]Petroleum Ether: Practically unlimited[3]	Water: Expected to be poorly soluble. Aluminum salts of long-chain fatty acids and other organic acids are generally insoluble or sparingly soluble in water[4][5]. Organic Solvents: Likely to exhibit some solubility in nonpolar organic solvents due to the long hydrocarbon chains of the docusate anion[6][7].
pKa	Not applicable (salt of a strong acid)	Not applicable (salt of a strong acid). The sulfonate group is the conjugate base of a strong sulfonic acid.

Mechanism of Action: Surfactant Properties

The primary mechanism of action of the docusate anion is its activity as an anionic surfactant. In a pharmaceutical context, particularly as a laxative, it works by lowering the surface tension at the oil-water interface in the intestines. This allows water and lipids to penetrate and soften the stool, making it easier to pass.

Below is a diagram illustrating the general mechanism of action of the docusate anion as a stool softener.



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